

# 2-Fluoro-5-methylaniline CAS number and properties

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## Compound of Interest

Compound Name: 2-Fluoro-5-methylaniline

Cat. No.: B1296174

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## Technical Guide: 2-Fluoro-5-methylaniline

CAS Number: 452-84-6

### Introduction

**2-Fluoro-5-methylaniline**, also known as 6-fluoro-m-toluidine, is a fluorinated aromatic amine that serves as a crucial intermediate in the synthesis of a variety of chemical compounds. Its structural features, including the presence of a fluorine atom and a methyl group on the aniline ring, make it a valuable building block in the pharmaceutical and agrochemical industries. This technical guide provides an in-depth overview of its properties, synthesis, analytical methods, and its role in drug development, particularly as a key precursor to the anticancer drug Pazopanib.

### Properties of 2-Fluoro-5-methylaniline

The physical and chemical properties of **2-Fluoro-5-methylaniline** are summarized in the table below.

Property	Value	Reference
CAS Number	452-84-6	[1]
Molecular Formula	C <sub>7</sub> H <sub>8</sub> FN	[2]
Molecular Weight	125.14 g/mol	[1]
Appearance	Clear colorless to pale yellow liquid	[3]
Boiling Point	80-86 °C at 11 mmHg	[1]
Density	1.109 g/mL at 25 °C	[1]
Refractive Index (n <sub>20/D</sub> )	1.533	[1]
Flash Point	82 °C (179.6 °F) - closed cup	[1]

## Safety and Handling

**2-Fluoro-5-methylaniline** is classified as a hazardous substance and requires careful handling in a laboratory or industrial setting. The following table summarizes its hazard classifications.

Hazard Class	Description
Skin Irritation	Category 2
Eye Irritation	Category 2
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)

Signal Word: Warning

Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

#### Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

## Experimental Protocols

### Synthesis of 2-Fluoro-5-methylaniline

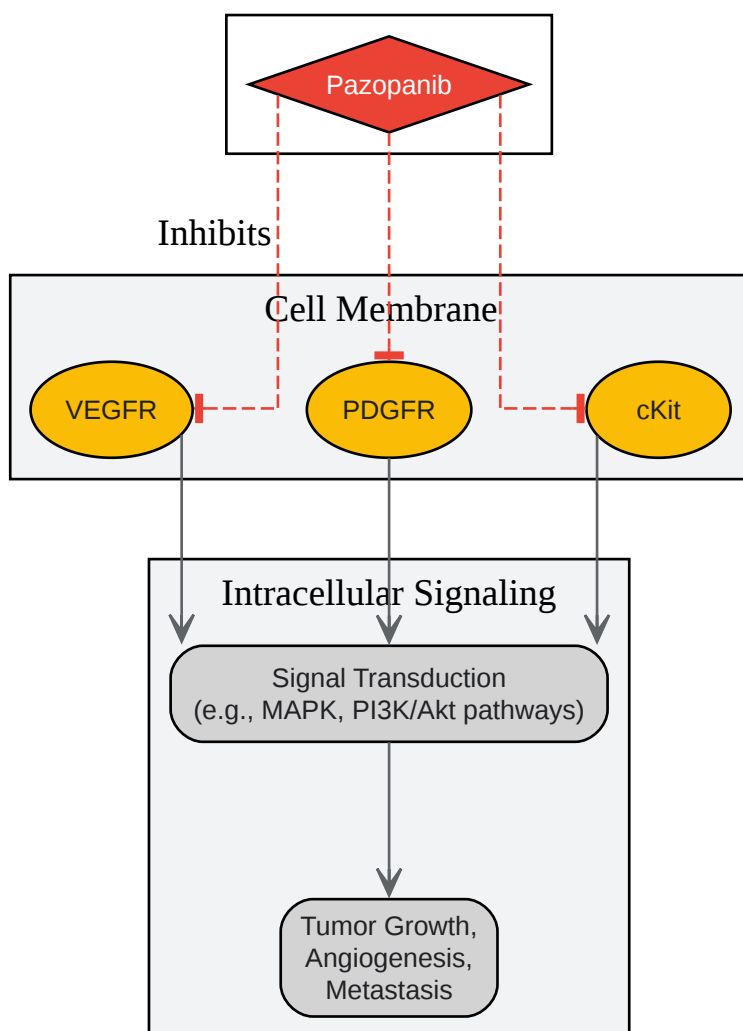
A common synthetic route to **2-Fluoro-5-methylaniline** involves the reduction of the corresponding nitro compound, 1-fluoro-4-methyl-2-nitrobenzene. A representative experimental protocol is detailed below.

#### Reaction:

Caption: Synthetic route from **2-Fluoro-5-methylaniline** to Pazopanib.

Pazopanib functions by inhibiting several tyrosine kinase receptors, including Vascular Endothelial Growth Factor Receptors (VEGFR-1, -2, and -3), Platelet-Derived Growth Factor Receptors (PDGFR- $\alpha$  and - $\beta$ ), and the stem cell factor receptor (c-Kit). The inhibition of these receptors blocks downstream signaling pathways that are crucial for tumor growth and angiogenesis (the formation of new blood vessels that supply tumors with nutrients).

The signaling pathway inhibited by Pazopanib is illustrated in the diagram below.



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Caption: Pazopanib's inhibition of key signaling pathways in cancer.

## Conclusion

**2-Fluoro-5-methylaniline** is a commercially important chemical intermediate with well-defined properties and established synthetic and analytical methodologies. Its primary significance in the pharmaceutical sector lies in its role as a fundamental building block for the synthesis of targeted cancer therapies like Pazopanib. The continued development of drugs that incorporate this and similar fluorinated aniline scaffolds highlights the importance of this compound in medicinal chemistry and drug discovery.

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## References

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